

Navigating the Safety Landscape of Methyl Trimethylacetate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Methyl 2,2,2-trimethoxyacetate

Cat. No.: B102204

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Disclaimer: This guide provides safety and handling information for Methyl Trimethylacetate (CAS No. 598-98-1), also known as methyl pivalate. No specific safety data could be found for "**methyl 2,2,2-trimethoxyacetate**," and it is presumed that this was a typographical error in the user's request. Researchers, scientists, and drug development professionals should treat this information as a safety reference for the specified compound, exercising due diligence and caution.

This technical guide offers a comprehensive overview of the safety and handling precautions for methyl trimethylacetate, a highly flammable and harmful chemical. The following sections detail its hazards, exposure controls, and emergency procedures to ensure its safe use in a laboratory environment.

GHS Hazard Classification and Identification

Methyl trimethylacetate is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. It is crucial to understand these classifications to implement appropriate safety measures.

GHS Classification:

- Flammable Liquids: Category 2 (H225: Highly flammable liquid and vapor)[1]
- Acute Toxicity, Oral: Category 4 (H302: Harmful if swallowed)

Signal Word: Danger

Hazard Pictograms:

- Flame (GHS02)
- Exclamation Mark (GHS07)

Hazard Statements:

- H225: Highly flammable liquid and vapor.[\[1\]](#)
- H302: Harmful if swallowed.

Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheet and includes measures for prevention, response, storage, and disposal.
[\[1\]](#)

Physicochemical and Toxicological Data

A summary of the key quantitative data for methyl trimethylacetate is presented in the table below for easy reference and comparison.

Property	Value	Reference
Physical State	Liquid	
Appearance	Clear, colorless liquid	[2]
Molecular Formula	C6H12O2	
Molecular Weight	116.16 g/mol	
Boiling Point	101 °C (214 °F)	
Flash Point	6 °C (42.8 °F) - closed cup	
Density	0.873 g/mL at 25 °C	[3]
Vapor Pressure	33.9 mmHg at 20 °C	[2]
LD50 Oral (Rat)	1563 mg/kg	[1]
LD50 Dermal (Rat)	>2000 mg/kg	[1]
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA.	

Safe Handling and Experimental Protocols

Adherence to strict experimental protocols is paramount when working with methyl trimethylacetate to minimize exposure and prevent accidents.

Engineering Controls

- **Ventilation:** Work with methyl trimethylacetate should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors.[1] Explosion-proof electrical, ventilating, and lighting equipment must be used.[1]
- **Grounding:** To prevent the buildup of static electricity, which can ignite flammable vapors, all containers and receiving equipment must be grounded and bonded.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory for all personnel handling methyl trimethylacetate.

- **Eye and Face Protection:** Chemical safety goggles are required. In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Hand Protection:** Chemical-resistant gloves, such as butyl rubber, should be worn.^[4] It is essential to inspect gloves for any signs of degradation before use.
- **Skin and Body Protection:** A lab coat or chemical-resistant apron should be worn. In cases of potential significant exposure, flame-retardant antistatic protective clothing is recommended.
- **Respiratory Protection:** If working outside of a fume hood or in an area with inadequate ventilation, a NIOSH-approved respirator with an organic vapor cartridge is necessary.^[4]

General Handling Precautions

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking is permitted in the handling area.^[1]
- Use only non-sparking tools to prevent ignition of flammable vapors.^[1]
- Avoid contact with skin and eyes.^[4]
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.^{[1][4]}
- Keep away from incompatible materials such as oxidizing agents.^[1]
- The storage area should be locked to restrict access.^[4]

Disposal

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor immediately. Rinse mouth. Do NOT induce vomiting.
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical advice/attention.

Fire-Fighting Measures

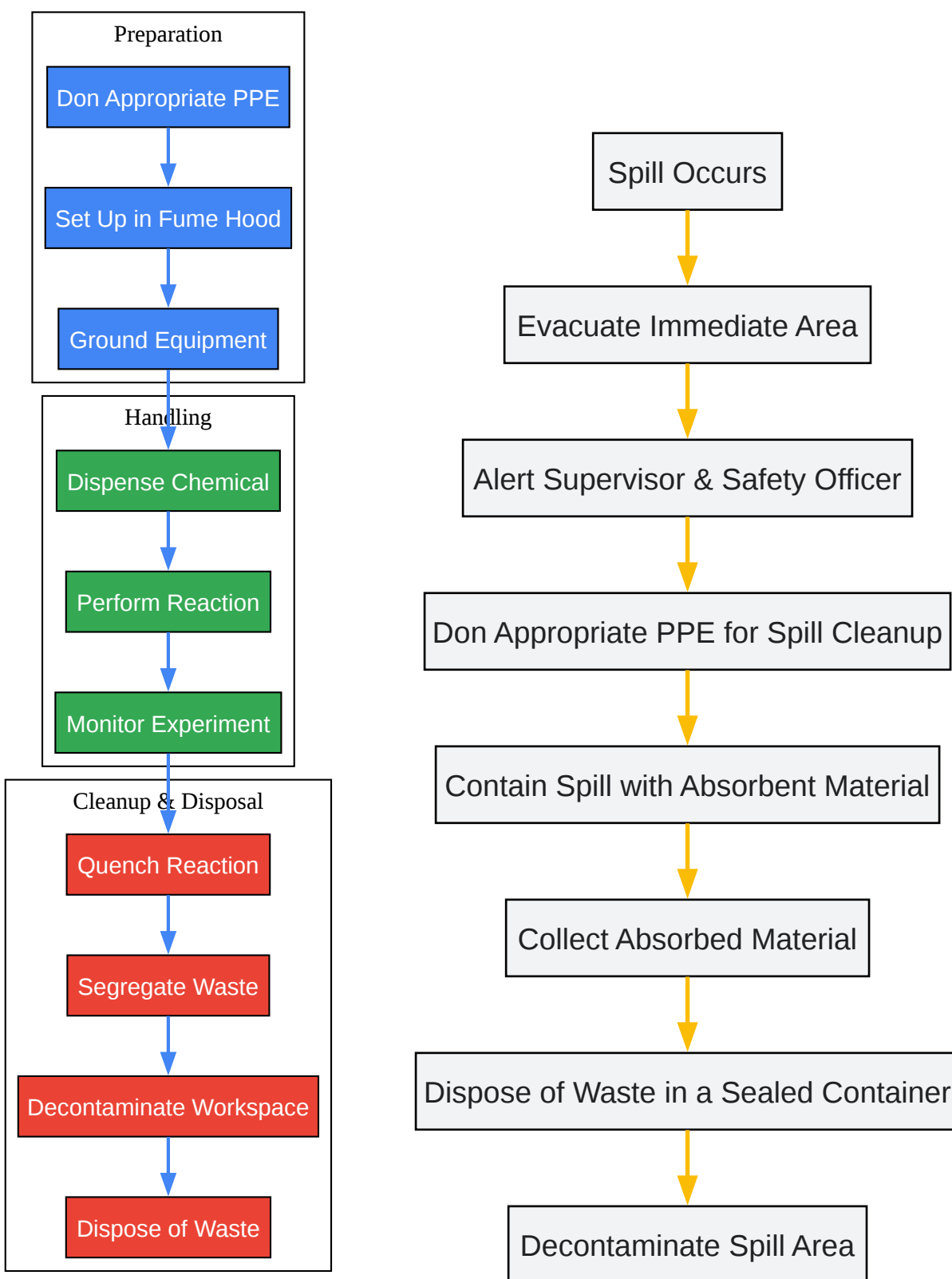
- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[1] Containers may explode when heated.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area. Remove all sources of ignition. Wear appropriate personal protective equipment.[5]
- Environmental Precautions: Prevent product from entering drains.
- Methods for Cleaning Up: Absorb with liquid-binding material (e.g., sand, diatomite, acid binders, universal binders, sawdust) and place in a suitable container for disposal.[5] Ensure adequate ventilation.[5]

Visualized Workflows

To further clarify the safe handling procedures, the following diagrams illustrate the logical flow of operations.



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